

Safe Disposal of N-tert-Butoxycarbonyl-N-methylalanine: A Procedural Guide

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Compound of Interest

Compound Name: *N-tert-Butoxycarbonyl-N-methylalanine*

Cat. No.: B558136

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed, step-by-step procedures for the safe disposal of **N-tert-Butoxycarbonyl-N-methylalanine**, a common reagent in peptide synthesis.

While **N-tert-Butoxycarbonyl-N-methylalanine** is not classified as a hazardous substance under Regulation (EC) No 1272/2008, adherence to standard laboratory safety protocols is essential.^{[1][2]} This includes wearing appropriate personal protective equipment (PPE), such as gloves and safety glasses, and working in a well-ventilated area to avoid dust formation.^{[1][3][4]}

Chemical and Physical Properties

For easy reference, the key identifiers for **N-tert-Butoxycarbonyl-N-methylalanine** are summarized in the table below.

Identifier	Value
CAS Number	16948-16-6 ^[1]
Molecular Formula	C9H17NO4
Molecular Weight	203.24 g/mol ^[2]

Step-by-Step Disposal Protocol

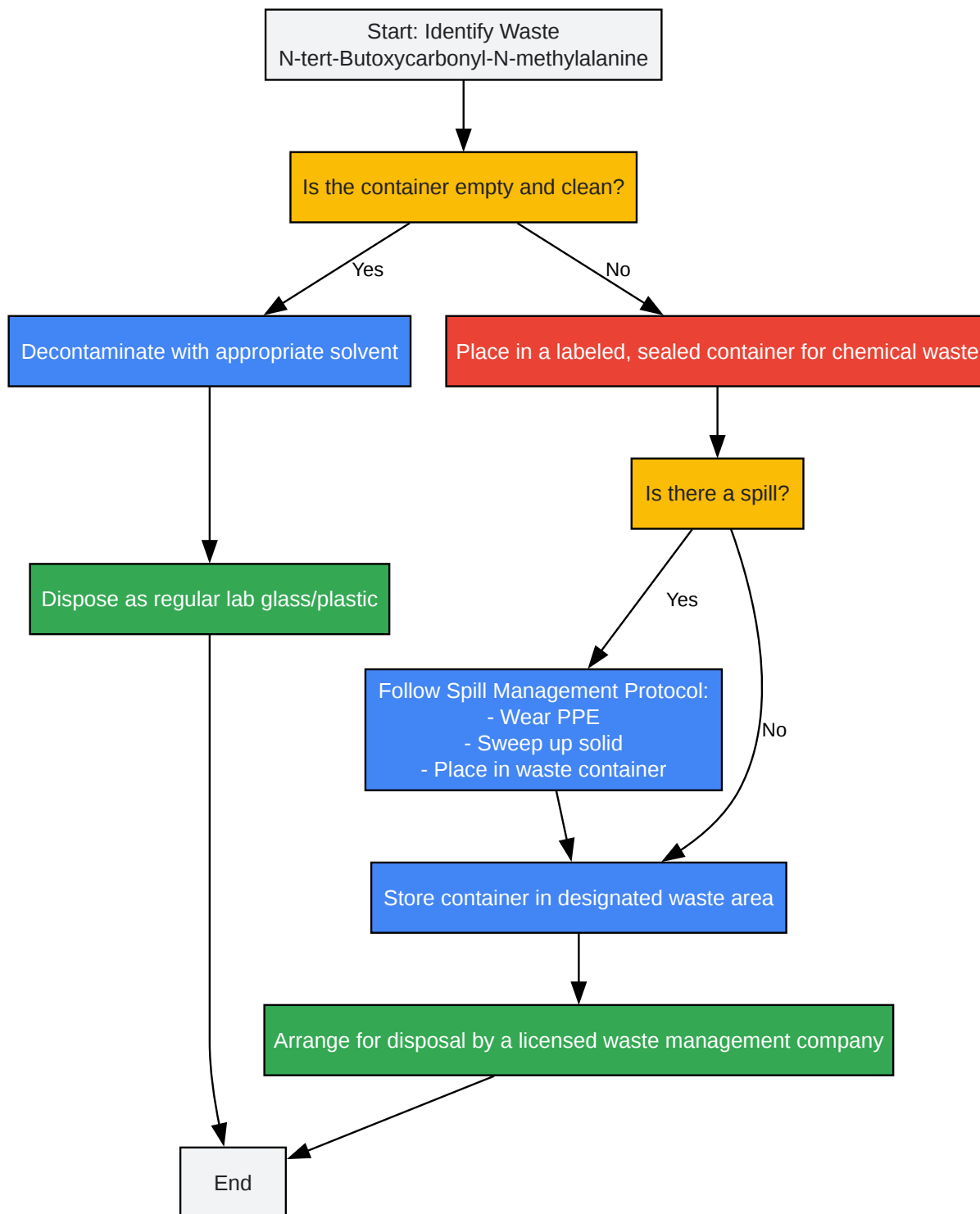
The following protocol outlines the recommended procedure for the disposal of **N-tert-Butoxycarbonyl-N-methylalanine**. This process is designed to be straightforward while ensuring safety and compliance with typical laboratory standards.

- Waste Identification and Segregation:
 - Identify the waste as non-hazardous chemical waste.
 - Segregate it from other laboratory waste streams, such as hazardous chemicals, sharps, and biological waste.
- Containerization:
 - Place the waste **N-tert-Butoxycarbonyl-N-methylalanine** in a clean, dry, and sealable container.[\[3\]](#)
 - Ensure the container is clearly labeled as "**N-tert-Butoxycarbonyl-N-methylalanine** Waste" and includes the CAS number (16948-16-6).
- Spill Management:
 - In the event of a spill, first, ensure the area is well-ventilated.
 - Wear appropriate PPE, including gloves and safety glasses.[\[3\]](#)
 - Use a dry clean-up method; sweep or shovel the spilled material into a designated waste container.[\[3\]](#)[\[4\]](#) Avoid generating dust.
 - Do not use air hoses for cleaning.
 - Following clean-up, wash hands and any affected skin area with soap and water.
- Final Disposal:
 - For final disposal, it is recommended to contact a licensed disposal company to handle the surplus or non-recyclable material.[\[2\]](#)

- Alternatively, dispose of the contained waste as an unused product in accordance with local, state, and federal regulations.^[2] Do not let the product enter drains.^[2]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **N-tert-Butoxycarbonyl-N-methylalanine**.



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Caption: Disposal workflow for **N-tert-Butoxycarbonyl-N-methylalanine**.

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References

- 1. tcichemicals.com [tcichemicals.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 4. fishersci.com [fishersci.com]
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